

Application Note: HPLC-UV Method for the Analysis of Picrasidine M

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Compound of Interest

Compound Name: *Picrasidine M*

Cat. No.: *B1677792*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Picrasidine M is a dimeric β -carboline alkaloid isolated from plants of the *Picrasma* genus, notably *Picrasma quassioides*.^{[1][2][3]} These plants have a history of use in traditional medicine.^{[2][3][4]} The alkaloids from *Picrasma quassioides* are considered major biologically active components.^[5] This application note details a reliable and efficient High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **Picrasidine M**. The described method is crucial for quality control, pharmacokinetic studies, and standardization of herbal extracts containing this compound.

Experimental Protocol

1. Instrumentation and Materials

- **HPLC System:** An HPLC system equipped with a UV detector, quaternary pump, autosampler, and column oven.
- **Analytical Column:** A reversed-phase C18 column (250 mm x 4.6 mm, 5 μ m particle size) is recommended for optimal separation.
- **Solvents:** HPLC grade acetonitrile, methanol, and water. Formic acid (analytical grade).
- **Standard:** **Picrasidine M** reference standard of known purity.

2. Preparation of Solutions

- Mobile Phase:
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - All mobile phase components should be filtered through a 0.45 µm membrane filter and degassed prior to use.[\[5\]](#)
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Picrasidine M** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

3. Sample Preparation

- Plant Material (e.g., *Picrasma quassioides* stems):
 - Dry the plant material and grind it into a fine powder.
 - Accurately weigh 1.0 g of the powdered sample and place it in a flask.
 - Add 50 mL of methanol and perform extraction using ultrasonication for 30 minutes.
 - Centrifuge the extract at 4000 rpm for 10 minutes.
 - Collect the supernatant and filter it through a 0.45 µm syringe filter before injection into the HPLC system.

4. HPLC-UV Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of **Picrasidine M**:

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Gradient elution with Acetonitrile (B) and 0.1% Formic Acid in Water (A)
Gradient Program	0-7 min, 25% B; 7-8 min, 25-30% B; 9-40 min, 30% B[5]
Flow Rate	1.0 mL/min[5]
Injection Volume	10 μ L
Column Temperature	30°C[5]
UV Detection Wavelength	254 nm[5]

Data Presentation: Method Validation Summary

The following tables summarize the typical validation parameters for an HPLC-UV method for the quantification of alkaloids, which can be applied to the analysis of **Picrasidine M**.

Table 1: System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (Asymmetry)	≤ 2.0	1.1
Theoretical Plates	≥ 2000	> 5000
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$	< 1.5%

Table 2: Linearity and Range

Parameter	Typical Result
Linear Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Regression Equation	y = mx + c

Table 3: Precision

Level	Repeatability (%RSD, n=6)	Intermediate Precision (%RSD, n=6)
Low QC (5 µg/mL)	< 2.0%	< 2.5%
Mid QC (25 µg/mL)	< 1.5%	< 2.0%
High QC (75 µg/mL)	< 1.0%	< 1.5%

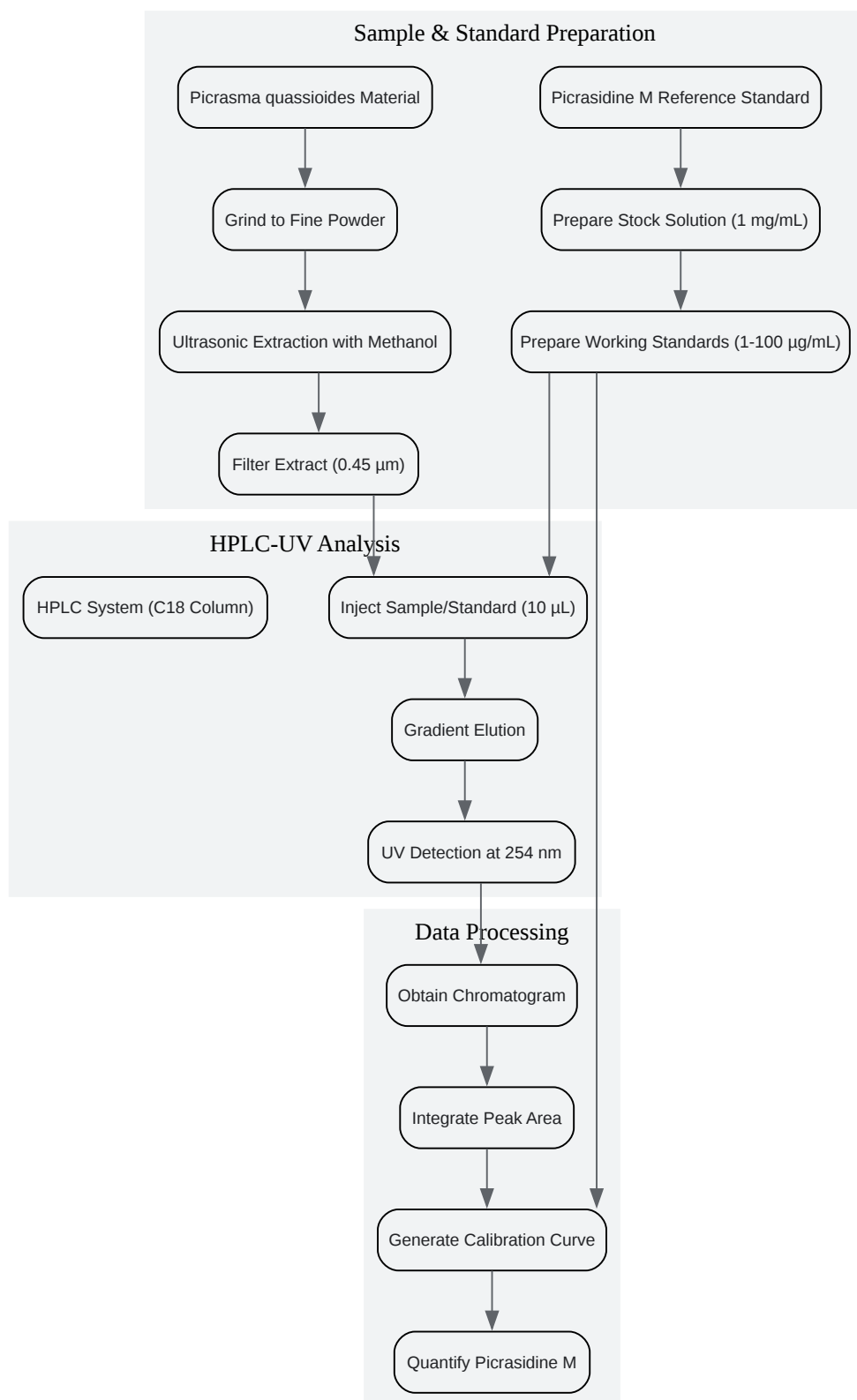
Table 4: Accuracy (Recovery)

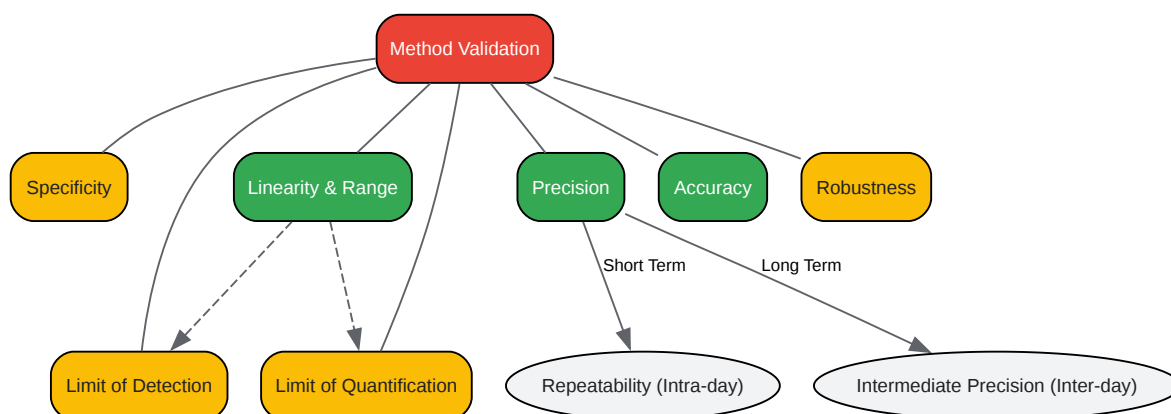
Spiked Concentration (µg/mL)	Mean Recovery (%)	Acceptance Criteria
Low QC (5 µg/mL)	99.5%	80 - 120%
Mid QC (25 µg/mL)	101.2%	80 - 120%
High QC (75 µg/mL)	98.9%	80 - 120%

Table 5: Limits of Detection and Quantification

Parameter	Typical Result
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL

Visualizations





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Progress in the study of chemical composition, biological activity, and its metabolism of the *Picrasma quassioides* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pharmacological effects of *Picrasma quassioides* (D. Don) Benn for inflammation, cancer and neuroprotection (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Preparative isolation and purification of alkaloids from *Picrasma quassioides* (D. Don) Benn. by high-speed countercurrent chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: HPLC-UV Method for the Analysis of Picrasidine M]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677792#hplc-uv-method-for-picrasidine-m-analysis\]](https://www.benchchem.com/product/b1677792#hplc-uv-method-for-picrasidine-m-analysis)

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